

Safe Disposal of N-Hydroxy-4-(methylamino)azobenzene: A Procedural Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Hydroxy-4-(methylamino)azobenzene

Cat. No.: B156751

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Important Notice: Detailed, substance-specific disposal procedures for **N-Hydroxy-4-(methylamino)azobenzene** are not readily available in public safety data repositories. The following information provides a general framework for the safe handling and disposal of hazardous chemical waste. Researchers, scientists, and drug development professionals must consult the official Safety Data Sheet (SDS) provided by the manufacturer and contact a certified environmental waste management service for guidance specific to this compound.

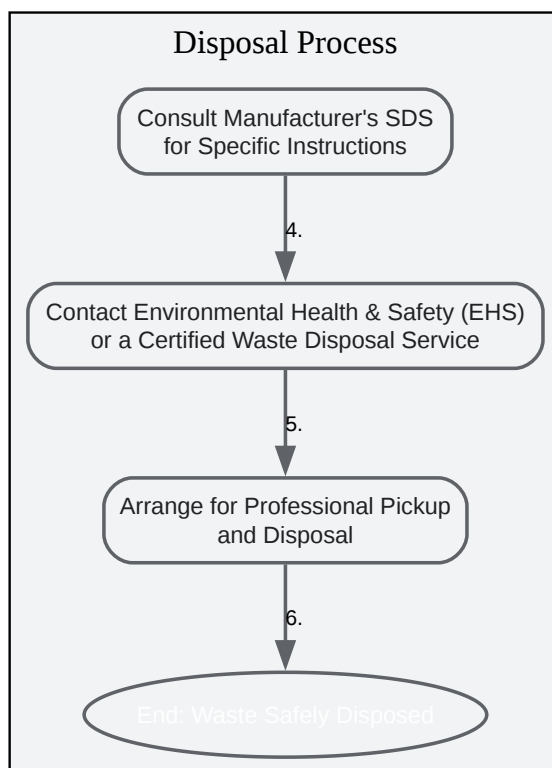
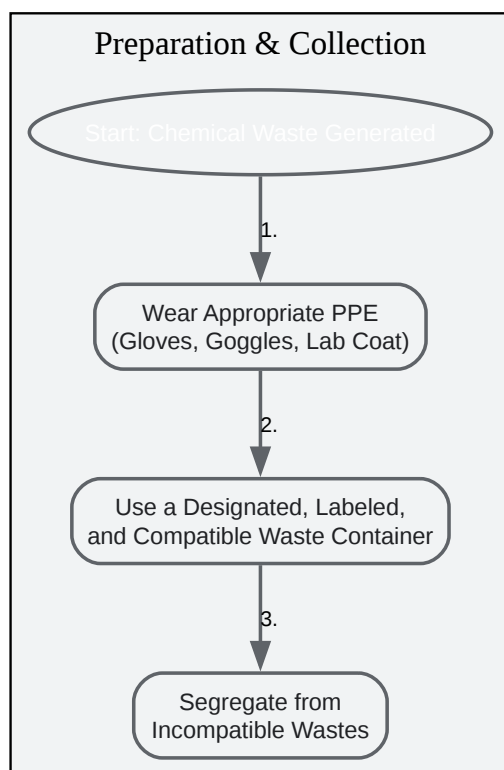
Chemical Identification

To facilitate accurate consultation with safety professionals and waste management services, the known identifiers for **N-Hydroxy-4-(methylamino)azobenzene** are provided below.

Identifier	Value
Chemical Name	N-Hydroxy-4-(methylamino)azobenzene
CAS Number	1910-36-7[1]
Molecular Formula	C13H13N3O[1]
PubChem CID	107875[1]

General Principles for Chemical Waste Disposal

When handling potentially hazardous substances like **N-Hydroxy-4-(methylamino)azobenzene**, a systematic approach to disposal is crucial to ensure personnel safety and environmental protection. The general workflow for chemical waste disposal is outlined below.



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References

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